

# An In-Depth Technical Guide to Chloromethyltriisopropoxysilane: Structure, Properties, and Applications

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## Compound of Interest

Compound Name:	Chloromethyltriisopropoxysilane
CAS No.:	18162-82-8
Cat. No.:	B101106

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For Researchers, Scientists, and Drug Development Professionals

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **chloromethyltriisopropoxysilane**, a versatile organosilane compound. Moving beyond a simple data sheet, this document delves into the causal relationships behind its chemical behavior, offers insights into its practical applications, and provides validated procedural frameworks for its use in research and development.

## Core Molecular Identity and Physicochemical Profile

**Chloromethyltriisopropoxysilane** is an organosilicon compound featuring a central silicon atom bonded to a chloromethyl group and three isopropoxy groups.[1] This unique combination of a reactive organic chloride and hydrolyzable alkoxy groups makes it a valuable bifunctional reagent.

## Chemical Structure and Formula

The structural and molecular formulas provide a foundational understanding of the compound's connectivity and composition.

- Molecular Formula:  $C_{10}H_{23}ClO_3Si$ [1]
- Linear Formula:  $ClCH_2Si(OCH(CH_3)_2)_3$ [2]
- CAS Number: 18162-82-8[1][2]
- Synonyms: (Chloromethyl)tris(1-methylethoxy)silane, (Chloromethyl)[Tris(Propan-2-Yloxy)]Silane[1]

To visually represent the spatial arrangement of atoms, the following DOT script generates a 2D chemical structure diagram.

Caption: 2D structure of **Chloromethyltriisopropoxysilane**.

## Physicochemical Properties

The physical and chemical properties of **chloromethyltriisopropoxysilane** dictate its handling, storage, and application parameters.

Property	Value	Source
Molecular Weight	254.83 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[1][4]
Density	0.962 g/mL at 25 °C	[2][3]
Boiling Point	195-198 °C	[3][4]
Flash Point	82.78 °C (181.0 °F) - closed cup	[2]
Refractive Index	1.4145	[3][5]

## Reactivity and Mechanistic Insights

The utility of **chloromethyltriisopropoxysilane** stems from the dual reactivity of its functional groups: the hydrolyzable isopropoxy groups and the reactive chloromethyl group.

## Hydrolysis and Condensation of Isopropoxy Groups

The primary reaction pathway for the isopropoxy groups is hydrolysis, followed by condensation. This process is fundamental to its application in surface modification and as a coupling agent. The reaction proceeds in two main stages:

- **Hydrolysis:** The three isopropoxy groups react with water to form silanol (Si-OH) groups and isopropanol as a byproduct. This reaction can be catalyzed by either acid or base.
- **Condensation:** The newly formed silanol groups are reactive and can condense with other silanol groups (self-condensation) to form stable siloxane (Si-O-Si) bonds, or with hydroxyl groups on a substrate surface to form a covalent linkage.

The overall mechanism for the hydrolysis and condensation of alkoxy silanes is a well-studied process. Under acidic conditions, the reaction is thought to proceed via an  $S_N1$ -like mechanism involving a protonated intermediate. In basic conditions, a bimolecular displacement mechanism where a hydroxide or silanolate anion directly attacks the silicon atom is favored.

## Reactivity of the Chloromethyl Group

The chloromethyl group provides a reactive site for nucleophilic substitution reactions. This allows for the covalent attachment of a wide range of organic functionalities to the silane, and subsequently to a substrate surface. The chlorine atom can be displaced by nucleophiles such as amines, thiols, and cyanides, making it a versatile anchor for further chemical modifications.

## Core Applications and Methodologies

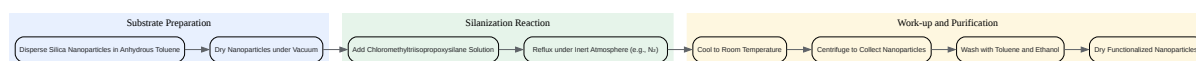
The bifunctional nature of **chloromethyltriisopropoxysilane** makes it a valuable tool in materials science and biotechnology.

## Surface Modification and Coupling Agent

One of the primary applications of **chloromethyltriisopropoxysilane** is as a surface modifier and coupling agent, particularly for enhancing the adhesion between organic polymers and inorganic substrates.[1] The isopropoxy groups enable covalent bonding to hydroxyl-rich

surfaces like glass, silica, and metal oxides, while the chloromethyl group can react with the organic matrix.

This protocol provides a generalized procedure for the surface functionalization of silica nanoparticles. It is crucial to perform these steps under anhydrous conditions to control the hydrolysis and condensation reactions.



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Caption: General workflow for surface modification.

## Role in Drug Development and Bioconjugation

While direct applications in pharmaceutical active ingredients are not widespread, the unique properties of **chloromethyltriisopropoxysilane** make it a valuable tool in drug delivery and bioconjugation. The ability to functionalize surfaces, such as silica nanoparticles, allows for their use as drug delivery vehicles. The chloromethyl group can serve as a linker to attach therapeutic molecules.

In the broader context of drug development, chloro-containing molecules are significantly represented in FDA-approved drugs.[6] The presence of a chlorine atom can influence a molecule's pharmacokinetic and pharmacodynamic properties. While not a therapeutic agent itself, **chloromethyltriisopropoxysilane**'s ability to act as a linker for bioconjugation is a key application.[7] Linkers are crucial for connecting biomolecules to other molecules, such as drugs or imaging agents.

## Spectroscopic Characterization

A multi-technique spectroscopic approach is essential for confirming the structure and purity of **chloromethyltriisopropoxysilane** and for verifying successful surface functionalization.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The proton NMR spectrum will provide characteristic signals for the protons of the isopropoxy groups (a septet for the CH proton and a doublet for the  $\text{CH}_3$  protons) and a singlet for the chloromethyl ( $\text{CH}_2\text{Cl}$ ) protons. The chemical shift of the  $\text{CH}_2\text{Cl}$  protons will be downfield due to the deshielding effect of the adjacent chlorine and silicon atoms.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will show distinct signals for the carbons of the isopropoxy groups and the chloromethyl carbon. The chemical shift of the chloromethyl carbon will be influenced by the electronegative chlorine atom.

## Infrared (IR) Spectroscopy

The IR spectrum of **chloromethyltriisopropoxysilane** will exhibit characteristic absorption bands corresponding to its functional groups. Key expected peaks include:

- C-H stretching from the alkyl groups.
- Si-O-C stretching, which is characteristic of alkoxy silanes.
- C-Cl stretching from the chloromethyl group.

## Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight and fragmentation pattern of the compound. The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the molecule. The fragmentation pattern will be influenced by the cleavage of the isopropoxy groups and the chloromethyl group. The presence of chlorine will result in a characteristic isotopic pattern for fragments containing this atom ( $^{35}\text{Cl}$  and  $^{37}\text{Cl}$ ).

## Safety and Handling

**Chloromethyltriisopropoxysilane** is a reactive and hazardous chemical that requires careful handling.

- Hazards: It is classified as a substance that can cause skin irritation and serious eye damage, and may cause respiratory irritation.[\[2\]](#)[\[8\]](#)

- Precautions: Handle in a well-ventilated area, preferably in a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[2] It is sensitive to moisture and should be handled under anhydrous conditions to prevent hydrolysis.[1]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[9]

## Conclusion

**Chloromethyltriisopropoxysilane** is a highly versatile bifunctional organosilane with significant applications in materials science and as a tool in drug development research. Its unique reactivity, stemming from the combination of hydrolyzable isopropoxy groups and a reactive chloromethyl group, allows for the covalent modification of surfaces and the attachment of a wide array of organic moieties. A thorough understanding of its chemical properties, reaction mechanisms, and proper handling procedures is essential for its effective and safe utilization in advanced research and development.

## References

- LookChem. (n.d.). Cas 18162-82-8, **CHLOROMETHYLTRIIISOPROPOXYSILANE** 96. Retrieved from [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. (2025, April 3). Chloromethyl Triisopropoxysilane: Properties, Applications, and Safety. Retrieved from [\[Link\]](#)
- PubChemLite. (n.d.). **Chloromethyltriisopropoxysilane** (C<sub>10</sub>H<sub>23</sub>ClO<sub>3</sub>Si). Retrieved from [\[Link\]](#)
- Gelest, Inc. (n.d.). Silane Coupling Agents. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Hydrolysis-Condensation Kinetics of Different Silane Coupling Agents. Retrieved from [\[Link\]](#)
- PubMed Central. (n.d.). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. Retrieved from [\[Link\]](#)

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## Sources

- [1. rsc.org \[rsc.org\]](https://www.rsc.org)
- [2. \(chloropropyl\)trimethoxysilane\(25512-39-4\) 13C NMR \[m.chemicalbook.com\]](https://m.chemicalbook.com)
- [3. web.pdx.edu \[web.pdx.edu\]](https://web.pdx.edu)
- [4. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [5. chemguide.co.uk \[chemguide.co.uk\]](https://chemguide.co.uk)
- [6. Chloro\(chloromethyl\)dimethylsilane\(1719-57-9\) 13C NMR spectrum \[chemicalbook.com\]](https://chemicalbook.com)
- [7. biosynth.com \[biosynth.com\]](https://biosynth.com)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [9. Synthesis and surface functionalization of silica nanoparticles for nanomedicine - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
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